

HPOB: Application Notes and Protocols for In Vivo Research

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Compound of Interest

Compound Name: *Hpob*

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These application notes provide a comprehensive overview of the solubility, preparation, and in vivo application of **HPOB** (N-hydroxy-4-(2-[(2-hydroxyethyl)(phenyl)amino]-2-oxoethyl)benzamide), a potent and selective inhibitor of histone deacetylase 6 (HDAC6). The following protocols and data are intended to facilitate the use of **HPOB** in preclinical research settings.

Physicochemical and In Vitro Inhibitory Data

HPOB is a small molecule inhibitor that demonstrates high selectivity for HDAC6 over other HDAC isoforms. This selectivity is crucial for elucidating the specific biological functions of HDAC6 and for developing targeted therapeutic strategies.

Parameter	Value	Reference
Molecular Formula	C ₁₇ H ₁₈ N ₂ O ₄	[1]
Molecular Weight	314.3 g/mol	[1]
CAS Number	1429651-50-2	[1]
IC ₅₀ (HDAC6)	56 nM	[1][2]
IC ₅₀ (HDAC1)	2.9 μM	Not explicitly cited
Selectivity	>30-fold for HDAC6 over other HDACs	[1][2]

Solubility Data

The solubility of **HPOB** in various solvents is critical for the preparation of stock solutions and formulations for in vivo administration. The following table summarizes known solubility data. It is recommended to use fresh, anhydrous solvents, as the presence of moisture can reduce the solubility of **HPOB**, particularly in DMSO.[1]

Solvent	Solubility	Reference
Dimethylformamide (DMF)	10 mg/mL	[1]
Dimethyl sulfoxide (DMSO)	20 mg/mL	[1]
DMSO:PBS (pH 7.2) (1:1)	0.5 mg/mL	[1]
Ethanol	15 mg/mL	[1]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL	[2]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL	[2]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL	[2]

Experimental Protocols

Preparation of HPOB for In Vivo Administration

This protocol describes the preparation of a clear **HPOB** solution suitable for intraperitoneal (i.p.) injection in mice. This formulation has been successfully used in xenograft models.^{[2][3]} It is recommended to prepare the working solution fresh on the day of use.^[2]

Materials:

- **HPOB** powder
- Dimethyl sulfoxide (DMSO), sterile, cell culture grade
- PEG300 (Polyethylene glycol 300), sterile
- Tween-80 (Polysorbate 80), sterile
- Saline (0.9% NaCl), sterile
- Sterile microcentrifuge tubes or vials
- Pipettes and sterile pipette tips

Protocol:

- Prepare a 25 mg/mL **HPOB** stock solution in DMSO.
 - Weigh the required amount of **HPOB** powder and dissolve it in the appropriate volume of sterile DMSO.
 - Ensure complete dissolution. Gentle warming or sonication can be used to aid dissolution if precipitation occurs.^[2]
- Prepare the final working solution (e.g., for a 1 mL final volume):
 - In a sterile tube, add 400 µL of PEG300.
 - Add 100 µL of the 25 mg/mL **HPOB** in DMSO stock solution to the PEG300 and mix thoroughly until the solution is clear.

- Add 50 µL of Tween-80 and mix until the solution is homogeneous and clear.
- Add 450 µL of sterile saline to bring the final volume to 1 mL.
- Mix the final solution thoroughly. The final concentration of **HPOB** will be 2.5 mg/mL.
- Final Vehicle Composition: 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline.[2]

In Vivo Administration Protocol: Intraperitoneal (i.p.) Injection in Mice

This protocol outlines the standard procedure for intraperitoneal injection in mice, a common route for administering **HPOB** in preclinical studies.[3][4][5]

Materials:

- Prepared **HPOB** solution
- Sterile syringes (e.g., 1 mL)
- Sterile needles (e.g., 25-27 gauge)
- 70% Ethanol for disinfection
- Appropriate animal restraint device

Procedure:

- Animal Restraint: Securely restrain the mouse using an appropriate technique to expose the abdomen.
- Injection Site Identification: The preferred injection site is the lower right quadrant of the abdomen to avoid the cecum.[4]
- Disinfection: Swab the injection site with 70% ethanol.
- Needle Insertion: Insert the needle, bevel up, at a 30-45 degree angle into the peritoneal cavity.[4][6] Aspirate gently to ensure the needle has not entered a blood vessel or organ (no

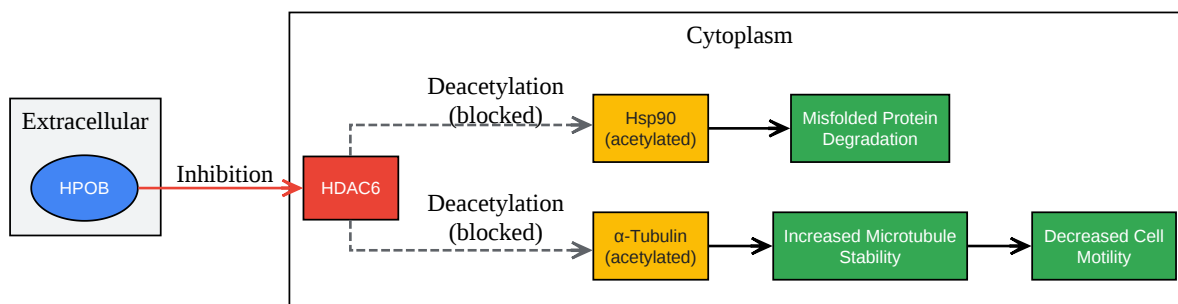
fluid should enter the syringe).

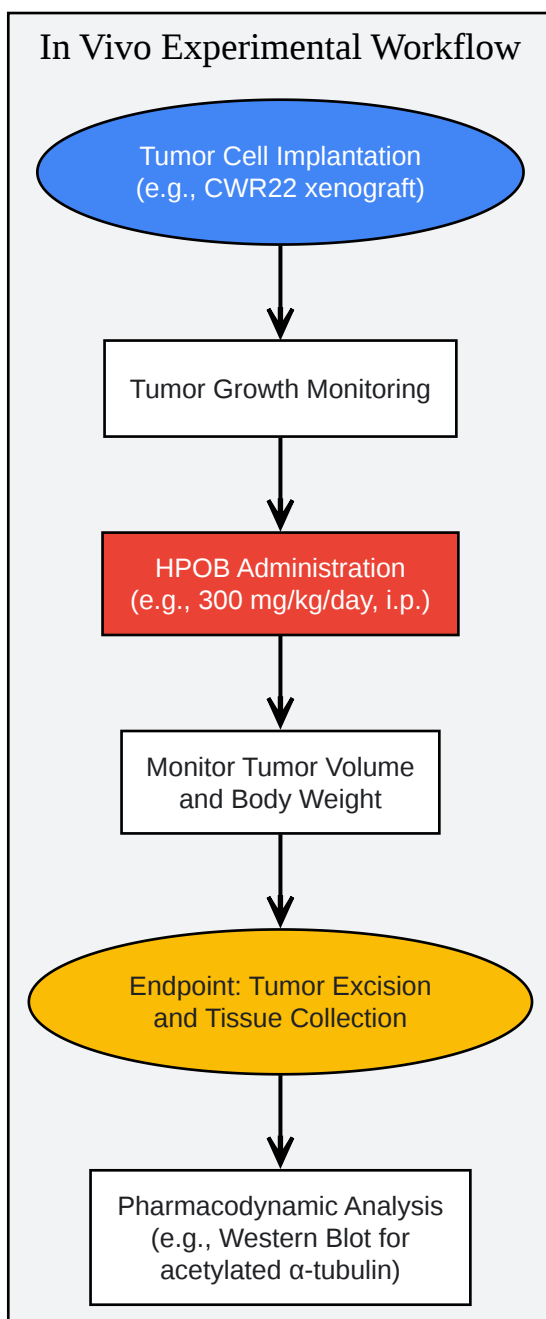
- **Injection:** Slowly inject the **HPOB** solution. The maximum recommended injection volume for a mouse is typically < 10 mL/kg.[6] For a 25-gram mouse, this would be a maximum of 0.25 mL.
- **Withdrawal and Monitoring:** Withdraw the needle and return the mouse to its cage. Monitor the animal for any adverse reactions.

Signaling Pathways and Experimental Workflows

HPOB Mechanism of Action and Downstream Effects

HPOB selectively inhibits the catalytic activity of HDAC6, a cytoplasmic enzyme. This leads to the hyperacetylation of non-histone protein substrates, most notably α -tubulin and the chaperone protein Hsp90.[3][7] The acetylation of these proteins has significant downstream effects on cellular processes.





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